

Application Notes and Protocols for Fgfr3-IN-1 In Vitro Kinase Assay

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Compound of Interest

Compound Name: *Fgfr3-IN-1*

Cat. No.: *B12410273*

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Introduction

Fibroblast growth factor receptor 3 (FGFR3) is a member of the receptor tyrosine kinase (RTK) family and plays a crucial role in cell proliferation, differentiation, and migration.^[1]

Dysregulation of FGFR3 signaling, often due to mutations or overexpression, is implicated in various cancers, including bladder cancer, and in skeletal dysplasias.^[1] **Fgfr3-IN-1** is a potent inhibitor of FGFR kinases, demonstrating significant activity against FGFR3. This document provides detailed protocols for an in vitro kinase assay to characterize the inhibitory activity of **Fgfr3-IN-1** against FGFR3, along with data presentation and relevant signaling pathway information.

Data Presentation: Fgfr3-IN-1 Inhibitory Activity

The inhibitory potency of **Fgfr3-IN-1** against FGFR family members is typically determined by measuring the concentration of the inhibitor required to reduce the kinase activity by 50% (IC₅₀). The following table summarizes the reported IC₅₀ values for **Fgfr3-IN-1**.

Kinase Target	IC50 (nM)
FGFR1	40
FGFR2	5.1
FGFR3	12

Experimental Protocols: Fgfr3-IN-1 In Vitro Kinase Assay

A common and robust method for determining the in vitro potency of kinase inhibitors is the ADP-Glo™ Kinase Assay. This luminescent assay quantifies the amount of ADP produced during the kinase reaction, which is directly proportional to the kinase activity.

Materials and Reagents:

- Recombinant human FGFR3 kinase (e.g., Promega, Cat# VA7459)
- **Fgfr3-IN-1** (MedchemExpress, Cat# HY-147713)
- Poly(Glu, Tyr) 4:1 peptide substrate
- ATP
- ADP-Glo™ Kinase Assay Kit (Promega, Cat# V9101)
- Kinase Buffer: 40 mM Tris, pH 7.5; 20 mM MgCl₂; 0.1 mg/ml BSA; 2 mM MnCl₂; 50 μM DTT[1]
- DMSO
- 384-well white plates

Protocol:

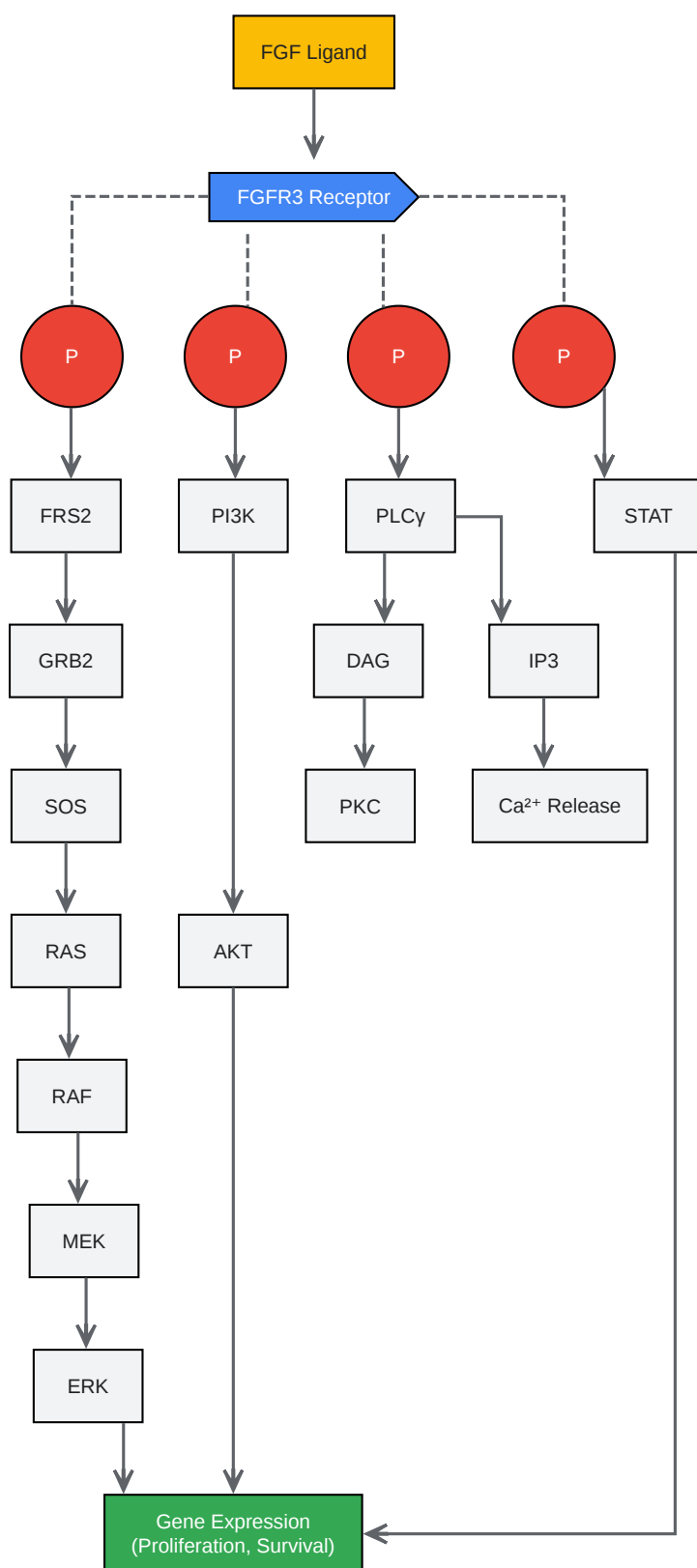
- Compound Preparation:

- Prepare a stock solution of **Fgfr3-IN-1** in DMSO (e.g., 10 mM).
- Perform serial dilutions of **Fgfr3-IN-1** in DMSO to create a concentration range for IC50 determination (e.g., 10-point, 3-fold dilutions).
- Prepare a final dilution of the compound in the kinase buffer. The final DMSO concentration in the assay should be kept constant and low (e.g., $\leq 1\%$).
- Kinase Reaction Setup:
 - In a 384-well plate, add 1 μ l of the diluted **Fgfr3-IN-1** or DMSO (for control wells).
 - Add 2 μ l of recombinant FGFR3 kinase diluted in kinase buffer. The optimal kinase concentration should be determined empirically but is typically in the low nanogram range. [\[1\]](#)
 - Add 2 μ l of a substrate/ATP mix containing the Poly(Glu, Tyr) substrate and ATP at a concentration near its K_m for FGFR3.
 - Incubate the reaction mixture at room temperature for a specified time, typically 60-120 minutes. [\[1\]](#)
- ADP Detection:
 - Following the kinase reaction incubation, add 5 μ l of ADP-Glo™ Reagent to each well.
 - Incubate the plate at room temperature for 40 minutes to stop the kinase reaction and deplete the remaining ATP.
 - Add 10 μ l of Kinase Detection Reagent to each well.
 - Incubate the plate at room temperature for 30 minutes to convert ADP to ATP and generate a luminescent signal.
- Data Acquisition and Analysis:
 - Measure the luminescence of each well using a plate reader.

- The luminescent signal is proportional to the amount of ADP produced and thus to the kinase activity.
- Plot the kinase activity (luminescence) against the logarithm of the inhibitor concentration.
- Fit the data to a sigmoidal dose-response curve to determine the IC50 value of **Fgfr3-IN-1**.

Mandatory Visualizations

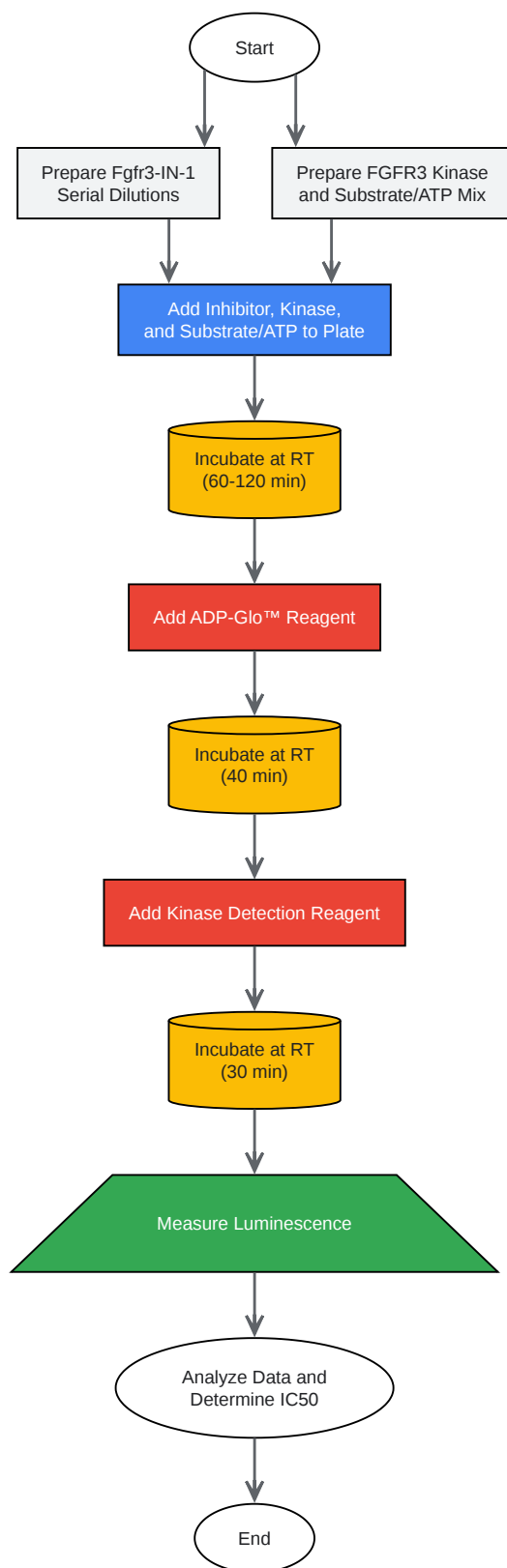
FGFR3 Signaling Pathway



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Caption: FGFR3 signaling pathway upon ligand binding.

Experimental Workflow for Fgfr3-IN-1 In Vitro Kinase Assay



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Caption: Workflow for the **Fgfr3-IN-1** in vitro kinase assay.

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References

- 1. promega.com [promega.com]
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